

preparing AZ'3137 stock solution and working concentrations

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Compound of Interest

Compound Name: AZ'3137

Cat. No.: B15544932

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Application Notes and Protocols: AZ'3137

For Researchers, Scientists, and Drug Development Professionals

Introduction

AZ'3137 is a potent and selective, orally bioavailable PROTAC (Proteolysis Targeting Chimera) designed to degrade the Androgen Receptor (AR).[1][2] It functions by forming a ternary complex between the AR and the E3 ubiquitin ligase Cereblon (CRBN), leading to the ubiquitination and subsequent proteasomal degradation of the AR.[3][4] This mechanism of action makes **AZ'3137** a valuable tool for studying AR signaling pathways and a potential therapeutic agent in androgen-dependent pathologies such as prostate cancer.[3][5][6] These application notes provide detailed protocols for the preparation of **AZ'3137** stock solutions and their use in common in vitro assays.

Physicochemical and Biological Properties

A summary of the key physicochemical and biological properties of **AZ'3137** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Weight	801.89 g/mol	[2]
Chemical Formula	C43H47F4N7O4	[2]
CAS Number	2960179-55-7	[1][2]
Appearance	Crystalline solid	
Solubility	DMSO (up to 10 mM)	
Mechanism of Action	PROTAC AR Degradar	[1][3]
E3 Ligase Recruited	Cereblon (CRBN)	[3]
Biological Activity	Degrades wild-type and L702H mutant AR	[1][3]
DC50 in LNCaP cells	22 nM	[1]
GI50 in LNCaP cells	74 nM	[1]

Experimental Protocols

Preparation of AZ'3137 Stock Solution (10 mM in DMSO)

Materials:

- **AZ'3137** powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Balance

Protocol:

- **Equilibrate Reagents:** Allow the **AZ'3137** powder and DMSO to come to room temperature before use.
- **Weighing **AZ'3137**:** Accurately weigh a specific amount of **AZ'3137** powder using a calibrated balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.802 mg of **AZ'3137** (Molecular Weight = 801.89 g/mol).
- **Dissolution:** Add the appropriate volume of DMSO to the vial containing the **AZ'3137** powder. To continue the example, add 100 μ L of DMSO to the 0.802 mg of **AZ'3137**.
- **Mixing:** Vortex the solution thoroughly until the **AZ'3137** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid dissolution, but avoid excessive heat.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[\[1\]](#)
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

Preparation of Working Concentrations

Materials:

- 10 mM **AZ'3137** stock solution in DMSO
- Appropriate sterile cell culture medium or assay buffer
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

Protocol (Example: Preparing a 10 μ M working solution):

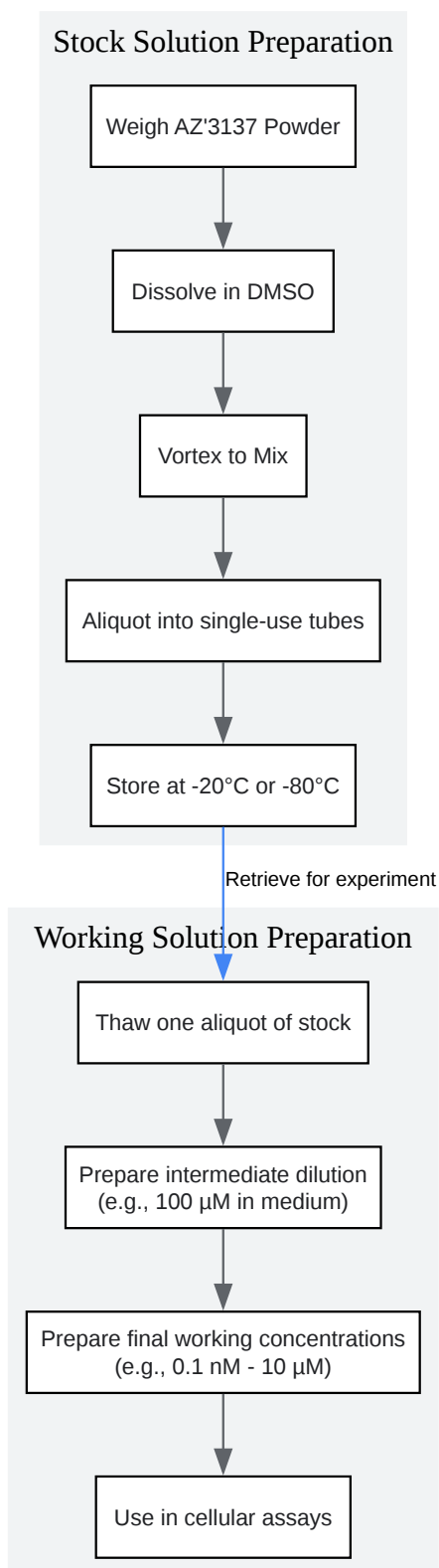
- **Intermediate Dilution (Optional but Recommended):** It is often more accurate to perform a serial dilution. For instance, first dilute the 10 mM stock solution 1:100 in cell culture medium

to create a 100 μM intermediate solution. To do this, add 1 μL of the 10 mM stock to 99 μL of medium.

- **Final Dilution:** From the 100 μM intermediate solution, perform a 1:10 dilution to achieve the final 10 μM working concentration. For example, add 10 μL of the 100 μM solution to 90 μL of cell culture medium.
- **Vehicle Control:** It is crucial to prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **AZ'3137** used in the experiment. This accounts for any effects of the solvent on the cells.
- **Use in Assays:** The prepared working solutions can now be used in various cellular assays. For instance, in cell proliferation assays, LNCaP cells can be treated with **AZ'3137** at concentrations ranging from 0 to 10 μM for 7 days.^[1] For AR degradation studies, cells can be treated with concentrations from 0.1 nM to 10 μM for 24 hours.^[1]

Visualizations

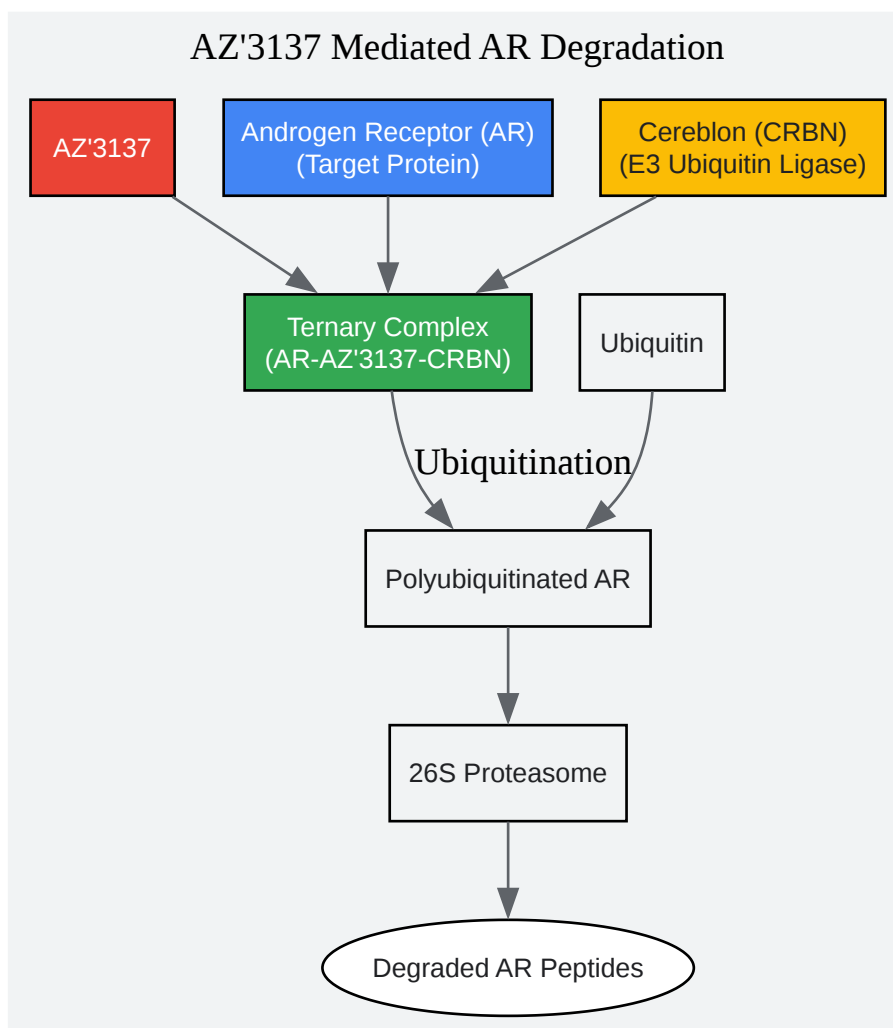
Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **AZ'3137** stock and working solutions.

AZ'3137 Mechanism of Action: AR Degradation



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Caption: Mechanism of **AZ'3137**-induced degradation of the Androgen Receptor.

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